

5-(4-Bromophenyl)thiophene-2-carbaldehyde: Technical Profile & Application Guide

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Compound of Interest

Compound Name:	5-(4-Bromophenyl)thiophene-2-carbaldehyde
CAS No.:	38401-70-6
Cat. No.:	B1273530

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Introduction & Significance

5-(4-Bromophenyl)thiophene-2-carbaldehyde is a bifunctional heterocyclic building block characterized by a thiophene core flanked by a reactive formyl group and a brominated phenyl ring. Its structural asymmetry allows for selective orthogonal functionalization—the aldehyde serves as an electrophile for condensation reactions (e.g., Knoevenagel, Schiff base formation), while the aryl bromide remains available for subsequent palladium-catalyzed cross-coupling (e.g., Suzuki, Stille, Buchwald-Hartwig).

This molecule is pivotal in two primary fields:

- **Organic Electronics:** As a precursor for donor- π -acceptor (D- π -A) systems used in Organic Light-Emitting Diodes (OLEDs) and Organic Photovoltaics (OPVs).^[1]
- **Medicinal Chemistry:** As a scaffold for synthesizing antimicrobial Schiff bases and fluorescent biological probes.

Physicochemical Profile

Property	Data
CAS Number	38401-70-6
IUPAC Name	5-(4-Bromophenyl)thiophene-2-carbaldehyde
Molecular Formula	C ₁₁ H ₇ BrOS
Molecular Weight	267.14 g/mol
Appearance	Yellow to orange crystalline solid
Solubility	Soluble in CH ₂ Cl ₂ , CHCl ₃ , THF, Toluene; Insoluble in water
Melting Point	130–135 °C (Typical range for analogues; verify batch certificate)
Storage	Inert atmosphere (N ₂ /Ar), 2–8 °C, protect from light

Synthesis Methodology (Suzuki-Miyaura Coupling)

The most robust synthetic route involves the palladium-catalyzed cross-coupling of 5-bromo-2-thiophenecarboxaldehyde with 4-bromophenylboronic acid. This method is preferred over the Vilsmeier-Haack formylation of 2-(4-bromophenyl)thiophene due to higher regioselectivity and milder conditions.

Mechanism & Selectivity

The reaction relies on the chemoselectivity of the oxidative addition step. The C–Br bond on the electron-deficient thiophene ring (activated by the electron-withdrawing formyl group) is more reactive toward Pd(0) insertion than the C–Br bond on the electron-rich phenyl ring of the boronic acid.

Experimental Protocol

Reagents:

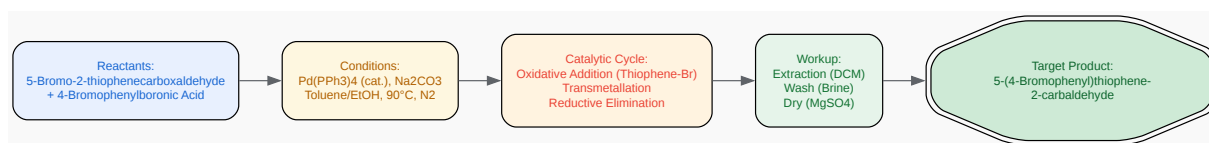
- 5-Bromo-2-thiophenecarboxaldehyde (1.0 eq)

- 4-Bromophenylboronic acid (1.1 eq)
- Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (3–5 mol%)
- Base: Na_2CO_3 (2.0 M aqueous solution)
- Solvent: Toluene/Ethanol (4:1 v/v) or 1,2-Dimethoxyethane (DME)/Water

Step-by-Step Workflow:

- Degassing: Charge a reaction flask with toluene and ethanol. Degas with N_2 for 30 minutes to remove O_2 (critical to prevent Pd oxidation and homocoupling).
- Addition: Add 5-bromo-2-thiophenecarboxaldehyde, 4-bromophenylboronic acid, and aqueous Na_2CO_3 under N_2 flow.
- Catalysis: Add $\text{Pd}(\text{PPh}_3)_4$ quickly. Seal the vessel.
- Reflux: Heat to 80–90 °C for 12–16 hours. Monitor by TLC (Mobile phase: Hexane/EtOAc 4:1).
- Workup: Cool to RT. Dilute with water and extract with CH_2Cl_2 (3x). Wash combined organics with brine, dry over anhydrous MgSO_4 .
- Purification: Concentrate in vacuo. Purify via silica gel column chromatography (Gradient: Hexane → 5% EtOAc/Hexane) to yield the yellow solid.

Synthesis Workflow Diagram



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Caption: Optimized Suzuki-Miyaura cross-coupling workflow for the regioselective synthesis of the target aldehyde.

Chemical Reactivity & Derivatization[2][3][4][5][6]

The molecule's utility stems from its ability to undergo orthogonal reactions at the aldehyde and bromide sites.

A. Aldehyde Reactivity (C=O)

The formyl group at the C2 position of the thiophene is highly reactive due to the electron-donating nature of the sulfur atom, which stabilizes the cationic character of the carbonyl carbon.

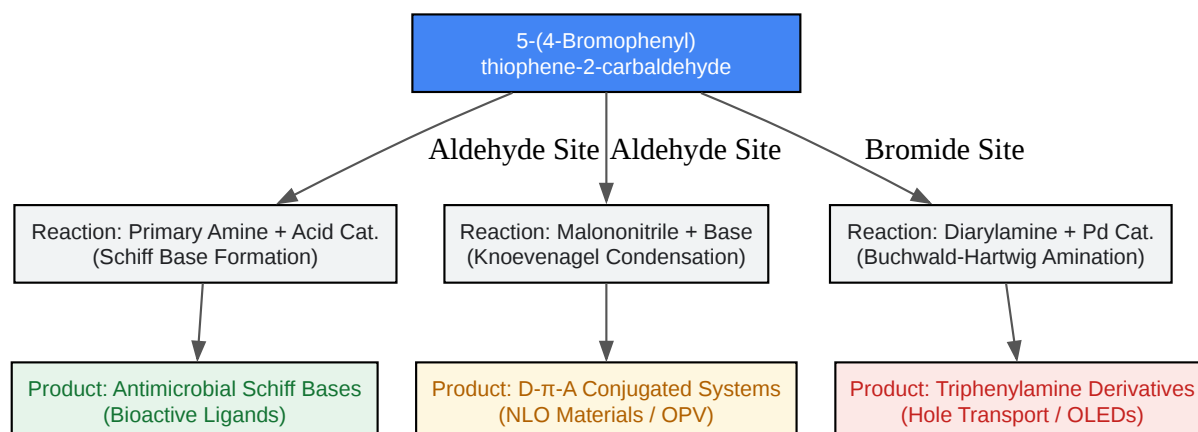
- **Schiff Base Formation:** Reaction with primary amines (R-NH₂) yields imines (azomethines), widely used as ligands for metal complexes or as antimicrobial agents.
- **Knoevenagel Condensation:** Reaction with active methylene compounds (e.g., malononitrile) yields vinyl nitriles, extending the π -conjugation for optoelectronic applications.

B. Aryl Bromide Reactivity (Ar-Br)

The bromine atom on the phenyl ring serves as a handle for further chain extension.

- **Buchwald-Hartwig Amination:** Coupling with diarylamines (e.g., diphenylamine) yields triphenylamine (TPA) derivatives, which are classic hole-transport materials in OLEDs.
- **Suzuki/Stille Coupling:** Allows for the attachment of additional aryl or alkyl groups to create oligothiophenes.

Reactivity Map



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Caption: Orthogonal reactivity map demonstrating the dual-functional nature of the scaffold.

Applications

Optoelectronics (OLEDs & OPVs)

The molecule acts as a "bridge" in Donor-Acceptor systems.

- Mechanism: The thiophene ring reduces the aromaticity resonance energy compared to benzene, facilitating effective charge transfer (ICT) from the donor (phenyl end) to the acceptor (aldehyde end).
- Use Case: It is a precursor for Triphenylamine-Thiophene-Acceptor dyes used in Dye-Sensitized Solar Cells (DSSCs). The bromine is replaced by a hole-transporting amine, and the aldehyde is converted to a cyanoacrylic acid anchoring group.

Biological Probes & Therapeutics

- Fluorescence: Derivatives often exhibit Aggregation-Induced Emission (AIE) properties when coupled with bulky rotors (e.g., tetraphenylethene), making them useful for bio-imaging.
- Antimicrobial Activity: Schiff bases derived from this aldehyde have shown efficacy against *S. aureus* and *E. coli* by disrupting bacterial cell walls via chelation mechanisms.[2]

Safety & Handling (MSDS Summary)

- Hazards:
 - GHS07 (Warning): Skin Irrit. 2 (H315), Eye Irrit. 2A (H319), STOT SE 3 (H335).
 - Avoid inhalation of dust/vapors.
- Handling:
 - Use only in a chemical fume hood.
 - Wear nitrile gloves and safety goggles.
 - Incompatibility: Strong oxidizing agents and strong bases.
- Disposal: Halogenated organic waste stream.

References

- Chemical Identity & Properties
 - PubChem Compound Summary for CID 10119495 (Related Isomer/Precursor Data). National Library of Medicine (US). [Link](#)
- Synthetic Methodology (Suzuki Coupling)
 - Miyaura, N., & Suzuki, A. (1995). "Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds." Chemical Reviews, 95(7), 2457-2483. [Link](#)
- Applications in Optoelectronics
 - Mishra, A., et al. (2009). "Functionalized Thiophenes: Synthesis and Applications." Chemical Reviews, 109(3), 1141-1276. [Link](#)
- Schiff Base Derivatives
 - Refat, M. S., et al. (2013). "Synthesis and spectroscopic characterization of some new Schiff base complexes." Spectrochimica Acta Part A, 105, 326-332. [Link](#)

- Commercial Availability & CAS Verification
 - **5-(4-Bromophenyl)thiophene-2-carbaldehyde** (CAS 38401-70-6). BLD Pharm / ChemScene Catalog. [Link](#)

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Sources

- [1. nbino.com \[nbino.com\]](#)
- [2. nanobioletters.com \[nanobioletters.com\]](#)
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